

In-Depth Technical Guide to the Safety and Handling of DBCO-PEG8-acid

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Compound of Interest

Compound Name: DBCO-PEG8-acid

Cat. No.: B1192464

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This guide provides comprehensive safety and handling information for **DBCO-PEG8-acid**, a bifunctional linker used in bioconjugation, drug delivery, and materials science. The information is intended for researchers, scientists, and professionals in drug development. It is important to note that a specific Safety Data Sheet (SDS) for **DBCO-PEG8-acid** was not available at the time of this writing. Therefore, the safety information presented here is largely based on the SDS for the closely related compound, DBCO-PEG8-NHS ester, due to their structural similarity.

Hazard Identification and Classification

DBCO-PEG8-acid should be handled with care, assuming a hazard profile similar to its N-hydroxysuccinimide ester counterpart. Based on the classification for DBCO-PEG8-NHS ester, the following hazards are anticipated^[1]:

GHS Classification:

- Acute Toxicity, Oral (Category 4)^[1]
- Skin Corrosion/Irritation (Category 2)^[1]
- Serious Eye Damage/Eye Irritation (Category 2A)^[1]
- Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3)^[1]

GHS Label Elements:

- Pictogram:
 - Exclamation mark
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - Prevention: P261, P264, P270, P271, P280
 - Response: P302+P352, P304+P340, P305+P351+P338, P330
 - Storage: P403+P233, P405
 - Disposal: P501

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C38H52N2O12	
Molecular Weight	728.8 g/mol	
Purity	≥95% to 98%	
Solubility	Soluble in DMSO, DCM, DMF	
Appearance	Not specified (likely a solid)	
Storage Temperature	-20°C	

Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **DBCO-PEG8-acid** and ensure the safety of laboratory personnel.

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, a lab coat, and closed-toe shoes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- When preparing solutions, use anhydrous solvents such as DMF or DMSO to maintain reactivity.

Storage

- Store in a tightly sealed container at -20°C.
- Protect from light and moisture.
- Stable under recommended storage conditions.

Accidental Release and First Aid Measures

Accidental Release

In the event of a spill, follow these procedures:

- Use personal protective equipment.

- Avoid dust formation.
- Ensure adequate ventilation.
- Do not let the product enter drains.
- For solids, pick up and arrange disposal without creating dust. Sweep up and shovel into a suitable, closed container for disposal.
- For solutions, absorb with an inert material (e.g., vermiculite, dry sand, earth) and place in a chemical waste container.

First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.	
Skin Contact	Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Experimental Protocols

General Bioconjugation Protocol with DBCO-PEG8-acid

This protocol outlines a general procedure for a copper-free click chemistry reaction.

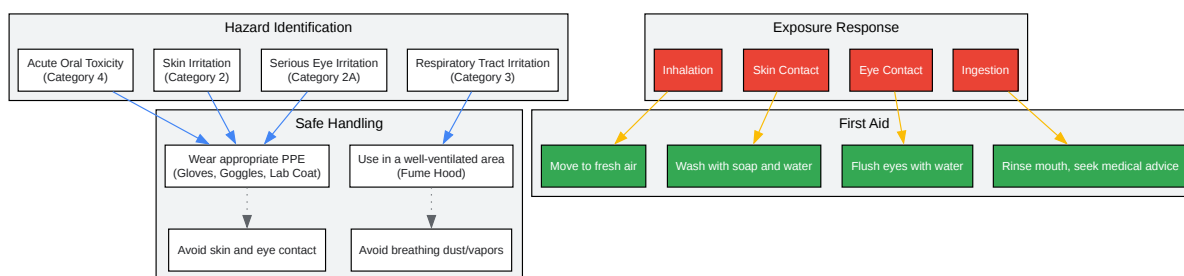
Researchers should adapt this protocol based on their specific experimental requirements.

- Reagent Preparation:
 - Allow the vial of **DBCO-PEG8-acid** to warm to room temperature before opening.
 - Prepare a stock solution of the desired concentration in an anhydrous solvent such as DMSO or DMF.
- Reaction Setup:
 - In a suitable reaction vessel, combine the azide-containing molecule with the **DBCO-PEG8-acid** solution.
 - The reaction is typically carried out in a buffer with a pH range of 4-9.
- Incubation:
 - Incubate the reaction mixture at room temperature or 4°C.
 - Reaction times can vary from 1 to 24 hours.
- Purification:

- Following the reaction, the conjugate can be purified using standard techniques such as dialysis, size exclusion chromatography, or HPLC.

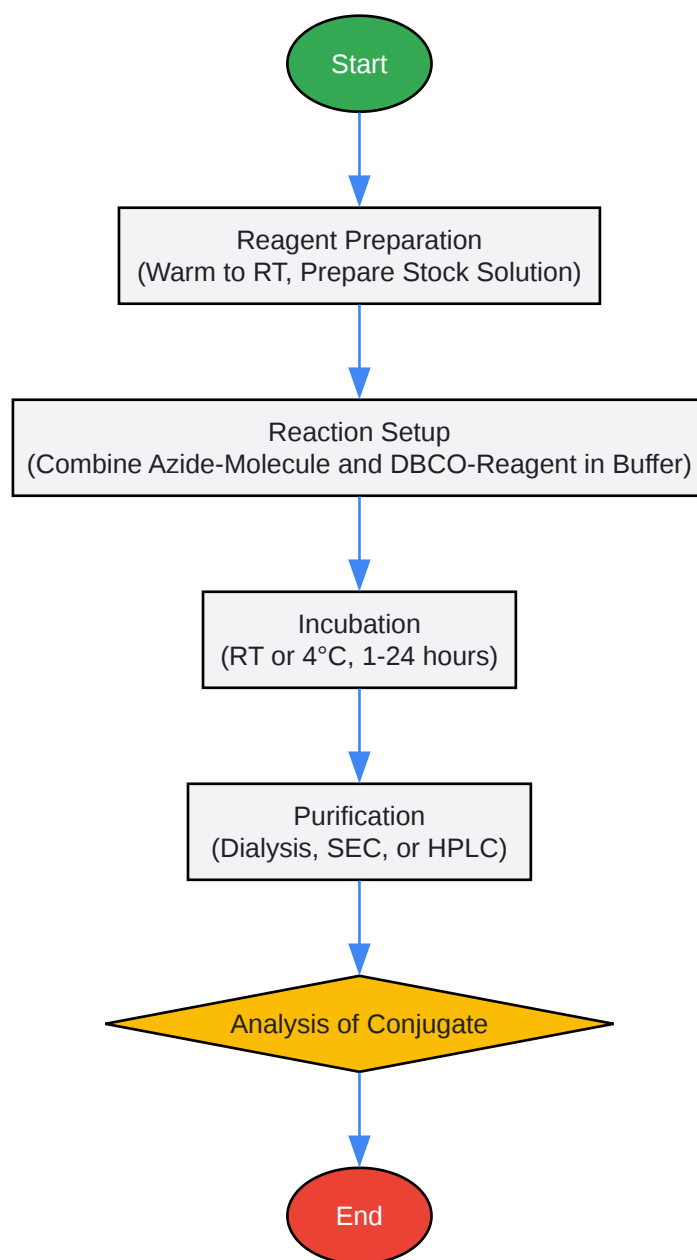
Visual Workflows

The following diagrams illustrate key safety and experimental workflows.



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Hazard Identification and Response Workflow for **DBCO-PEG8-acid**.



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General Experimental Workflow for Bioconjugation with **DBCO-PEG8-acid**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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